

Comprehensive Guide to the Photophysical and Thermal Characterization of Disperse Red 19

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: B1582883

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Executive Summary & Molecular Architecture

Disperse Red 19 (DR19) (CAS: 2734-52-3) is a benchmark "push-pull" azobenzene chromophore widely utilized in nonlinear optics (NLO) and photonics. Unlike its mono-functionalized analogue Disperse Red 1 (DR1), DR19 possesses two hydroxyl groups, making it a versatile diol monomer. This structural feature allows it to be covalently incorporated into the backbone of polyurethanes and polyesters, significantly enhancing the thermal stability of the dipole alignment required for electro-optic modulation.

Molecular Structure Analysis[1]

- Chromophore Type: Pseudo-stilbene type azobenzene (Push-Pull).
- Electron Donor:
-bis(2-hydroxyethyl)amino group.
- Electron Acceptor: Nitro group (
) at the para position.

- Conjugation Bridge: Azo group () linking two phenyl rings.

Key Functional Advantage: The

-like symmetry of the donor end (two hydroxyethyl arms) facilitates cross-linking, preventing the orientational relaxation (depolarization) that plagues guest-host polymer systems.

Photophysical Properties

The optical behavior of DR19 is dominated by the strong intramolecular charge transfer (ICT) between the amine donor and the nitro acceptor.

UV-Vis Absorption and Solvatochromism

DR19 exhibits a broad, intense absorption band in the visible region, assigned to the

transition with significant charge-transfer character. It displays positive solvatochromism, where the absorption maximum (

) red-shifts as solvent polarity increases. This indicates that the excited state is more polar than the ground state, stabilizing the ICT transition in polar environments.

Table 1: Solvatochromic Shifts of Disperse Red 19 Data synthesized from spectroscopic benchmarks [1, 2].

Solvent	Polarity Index ()	(nm)	Transition Character
Toluene	2.4	~475	(ICT)
Chloroform	4.1	482	(ICT)
Acetone	5.1	490	(ICT)
Ethanol	5.2	496	(ICT)
DMSO	7.2	508	(ICT)

Fluorescence and Ultrafast Dynamics

Contrary to some low-resolution reports, DR19 is effectively non-fluorescent in steady-state conditions (Quantum yield

).

- Mechanism: The excitation energy is dissipated rapidly via ultrafast internal conversion and photoisomerization.
- Time-Resolved Data: Femtosecond fluorescence up-conversion spectroscopy reveals excited-state lifetimes of ~ 100 ps and ~ 1 ps [3].

ps and

ps [3]. These ultrafast rates preclude significant radiative emission, making DR19 an efficient heat generator or molecular switch rather than a fluorophore.

Photoisomerization Kinetics

The core functionality of DR19 in optical switching lies in its reversible Trans

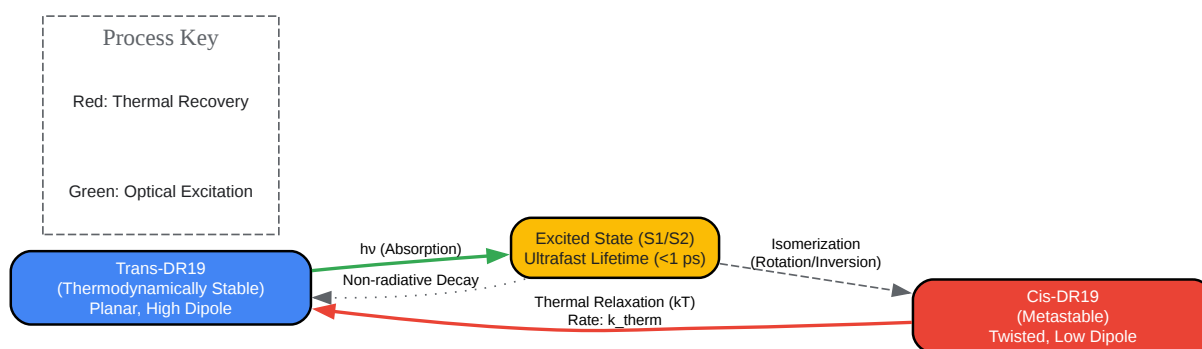
Cis isomerization.

- Trans

Cis: Occurs upon irradiation (typically 488 nm or 532 nm). It is ultrafast (< 1 ps).

- Cis

Trans (Thermal): The Cis form is thermally unstable and relaxes back to Trans in the dark. The rate is highly sensitive to the matrix viscosity and polarity. In rigid polymer matrices (e.g., PMMA, Polyimide), this relaxation is non-exponential due to the distribution of free volume sizes.



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Figure 1: The photoisomerization cycle of DR19. The reversible switching between Trans and Cis states induces changes in refractive index and molecular volume, enabling optical switching and surface relief grating formation.

Thermal Properties

Thermal stability is critical for DR19 when used in poled polymers, as the device processing often involves curing temperatures above 150°C.

Melting and Decomposition

- **Melting Point:** DR19 is a high-melting solid. Literature values vary based on purity and crystal habit, but authoritative sources place the melting point at $>260^{\circ}\text{C}$ (often accompanied by decomposition) [4].
- **Decomposition Temperature (**

): Thermogravimetric Analysis (TGA) typically shows an onset of weight loss around $270\text{--}300^{\circ}\text{C}$ under nitrogen. This high stability allows DR19 to survive the curing conditions of polyimides and polyurethanes.

Orientational Stability (Poling)

In NLO applications, the chromophores are aligned (poled) by an electric field. The stability of this alignment depends on the

of the polymer matrix.

- **Guest-Host Systems:** DR19 doped into PMMA loses orientation rapidly as the temperature approaches

.
- **Covalently Bonded Systems:** When DR19 is reacted into a polyurethane backbone (using its diol groups), the orientational stability is significantly improved, often remaining stable up to $90\text{--}100^{\circ}\text{C}$ [5].

Experimental Protocols

Protocol A: Measuring Solvatochromic Shifts

Objective: Determine the polarity sensitivity of DR19 to validate material purity and solvent environment.

- **Preparation:** Prepare 10

M stock solutions of DR19 in Toluene (non-polar), Acetone (polar aprotic), and Ethanol (polar protic).

- **Baseline:** Perform a baseline correction on the UV-Vis spectrophotometer using pure solvent cuvettes.

- Acquisition: Scan from 300 nm to 700 nm.
- Analysis: Identify peaks in the spectrum. If peaks are identical, check for solvent contamination (water in toluene) or aggregation.
- Validation Check: The peak in Ethanol should be ~20 nm red-shifted relative to Toluene. If peaks are identical, check for solvent contamination (water in toluene) or aggregation.

Protocol B: Photoisomerization Kinetics (Pump-Probe)

Objective: Measure the thermal Cis-to-Trans relaxation rate (

).

- Setup: Use a standard UV-Vis spectrometer equipped with a fiber-coupled LED irradiation source (e.g., 532 nm laser pointer or high-power LED).
- Irradiation (Pump): Irradiate the DR19 sample (in solution or film) perpendicular to the probe beam until the absorbance at decreases and stabilizes (photostationary state).
- Relaxation (Probe): Turn off the pump light. Immediately start recording absorbance at vs. time.
- Data Fitting: Fit the recovery curve to a mono-exponential decay (solution) or stretched exponential (polymer film):

Where

$(0 <$

$< 1)$ accounts for the heterogeneity of the polymer matrix.

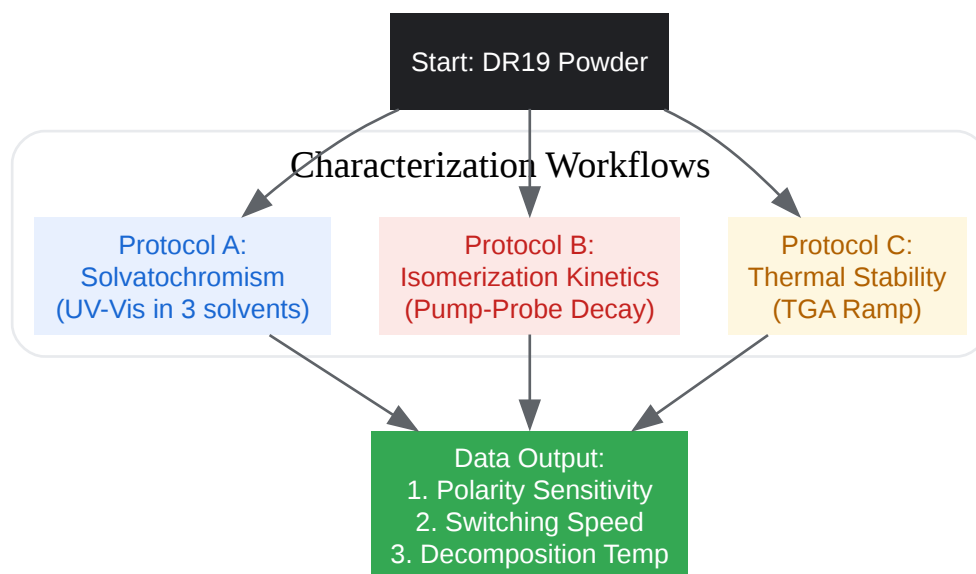
Protocol C: Thermal Stability Assessment (TGA)

Objective: Define the upper processing temperature limit.

- Instrument: Thermogravimetric Analyzer (e.g., TA Instruments Q500).
- Sample: 5–10 mg of dried DR19 powder.
- Method: Ramp 10°C/min from 25°C to 600°C under Nitrogen flow (50 mL/min).
- Criterion: Determine
(temperature at 5% weight loss).

- Pass Criteria:

C is required for high-temperature polymer processing.



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Figure 2: Integrated workflow for the complete physical characterization of Disperse Red 19.

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Sources

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